

Application Notes and Protocols for the Wittig Reaction with Allyltriphenylphosphonium Bromide

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Compound of Interest

Compound Name: *Allyltriphenylphosphonium
bromide*

Cat. No.: *B072289*

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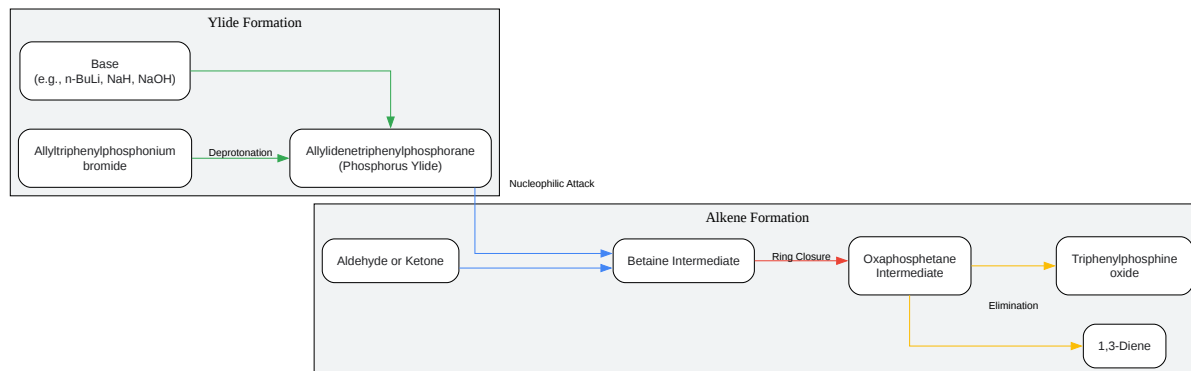
For Researchers, Scientists, and Drug Development Professionals

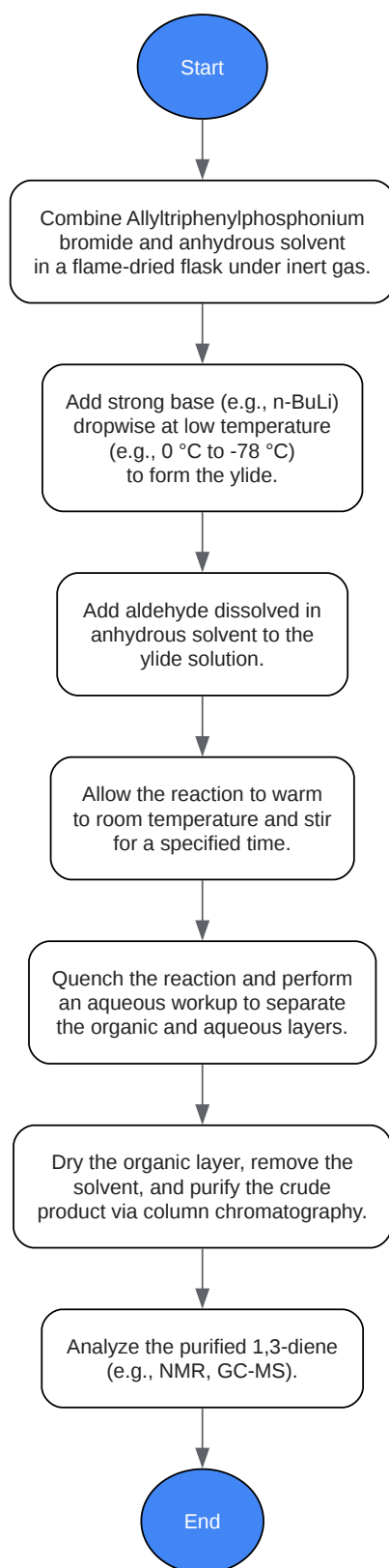
Introduction

The Wittig reaction is a powerful and widely utilized method in organic synthesis for the formation of carbon-carbon double bonds. This reaction involves the treatment of an aldehyde or ketone with a phosphorus ylide, also known as a Wittig reagent, to yield an alkene and triphenylphosphine oxide. The use of **allyltriphenylphosphonium bromide** as a precursor to the corresponding ylide provides a straightforward route to the synthesis of 1,3-dienes, which are valuable building blocks in the synthesis of natural products and pharmaceutical agents. This document provides detailed application notes and experimental protocols for conducting the Wittig reaction with **allyltriphenylphosphonium bromide**.

Signaling Pathways and Logical Relationships

The Wittig reaction proceeds through a well-established mechanism involving the formation of a phosphorus ylide, its nucleophilic attack on a carbonyl compound, and subsequent elimination to form the alkene.





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